

Technical Guide: Structure-Activity Relationship of 6-Methoxybenzo[d]isothiazol-3-amine

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Compound of Interest

Compound Name: 6-Methoxybenzo[d]isothiazol-3-amine

CAS No.: 613262-25-2

Cat. No.: B3274762

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Executive Summary

The benzo[d]isothiazole scaffold represents a "privileged structure" in medicinal chemistry, serving as a bioisostere for the indole, indazole, and benzisoxazole ring systems. Specifically, **6-methoxybenzo[d]isothiazol-3-amine** (6-OMe-BITA) has emerged as a critical pharmacophore in the design of kinase inhibitors (particularly PIM-1, PIM-2, and GSK-3

) and potential psychotropic agents.

This guide dissects the structure-activity relationship (SAR) of 6-OMe-BITA. It moves beyond simple description to analyze the causality of ligand-protein interactions, the electronic influence of the 6-methoxy substituent, and the synthetic protocols required to access this chemical space.

Chemical Architecture & Properties[1][2][3]

The Core Scaffold

The 1,2-benzisothiazole system consists of a benzene ring fused to an isothiazole ring. Unlike its isomer benzothiazole (which contains a C-S-C linkage), the benzo[d]isothiazole features a direct N-S bond. This N-S bond is chemically labile under reductive conditions but provides unique geometry and polarity for binding pockets.

Property	Value / Description	Impact on Drug Design
Molecular Formula	C	Low MW fragment, ideal for Lead-Likeness.
	H	
	N	
	OS	
H-Bond Donors	1 (Exocyclic -NH)	Critical for hinge-binding in kinases.
H-Bond Acceptors	3 (N, O, S)	Ring Nitrogen (N2) is a key acceptor.
LogP (Predicted)	~1.8 - 2.2	Favorable lipophilicity for CNS penetration.
pKa (Conj. Acid)	~2.5 - 3.0 (Ring N)	Weakly basic; remains neutral at physiological pH.

The 6-Methoxy "Tuning Knob"

The position of the methoxy group at C6 is non-trivial.

- **Electronic Effect:** The methoxy group is a strong -acceptor but a stronger -donor (+M effect). This increases the electron density of the benzene ring, and by conjugation, increases the basicity of the isothiazole nitrogen (N2) and the exocyclic amine (N3).
- **Metabolic Liability:** The -OCH

is a potential site for CYP450-mediated O-demethylation. However, in early discovery, it serves as a probe for hydrophobic pocket occupancy before optimization to metabolically stable analogs (e.g., -CF

, -Cl).

Structure-Activity Relationship (SAR) Analysis

The SAR of 6-OMe-BITA is best understood by segmenting the molecule into three vectors: the Hinge Binder (C3-Amine), the Core (Scaffold), and the Solvent/Pocket Interface (C6-Substituent).

Vector A: The C3-Amine (Hinge Binding)

In kinase inhibition (e.g., PIM-1), the exocyclic amine at C3 typically functions as a Hydrogen Bond Donor (HBD) to the backbone carbonyl of the kinase hinge region (e.g., Glu121 in PIM-1).

- Free Amine (-NH): Weak potency (typically M range) but high ligand efficiency.
- Acylation/Urea Formation: Derivatization of the C3-amine into a urea or amide dramatically increases potency by reaching into the "sugar pocket" or interacting with the catalytic lysine (Lys67).
 - Observation: Conversion of 6-OMe-BITA to N-(6-methoxybenzo[d]isothiazol-3-yl)amides often yields nM inhibitors.

Vector B: The C6-Methoxy (Electronic & Steric)

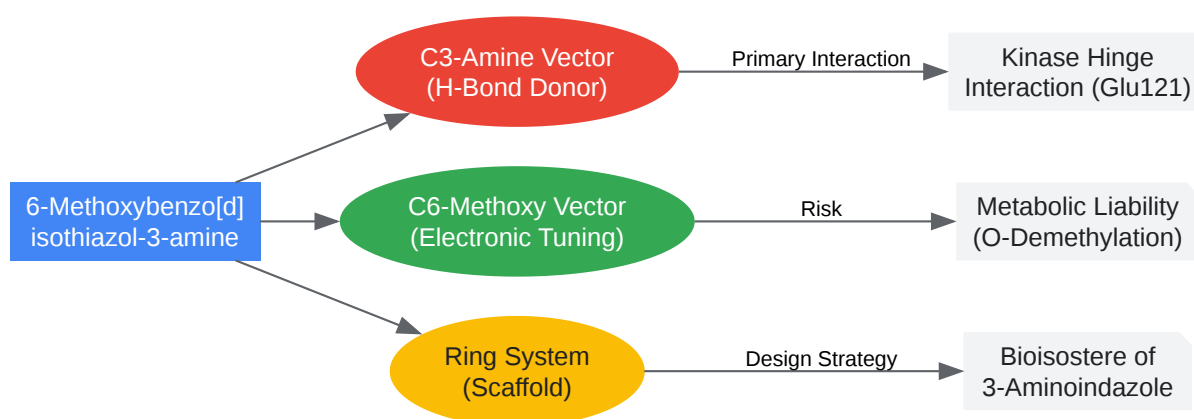
- 6-OMe vs. 6-H: The 6-methoxy group typically improves potency over the unsubstituted analog by filling small hydrophobic pockets (e.g., the "gatekeeper" region in some kinases) and electron-donating effects that strengthen the N2 acceptor capability.
- 6-OMe vs. 5-OMe: The 6-position is generally preferred for PIM kinase selectivity. Substitution at the 5-position often clashes with the hinge region residues or points towards

the solvent in a less favorable vector.

Vector C: The 1,2-Benzisothiazole Core

- Bioisosterism: This core is isosteric with 3-aminoindazole.
 - Advantage: The Sulfur atom is larger and more lipophilic than the NH of indazole, potentially improving permeability.
 - Disadvantage: The N-S bond can be susceptible to nucleophilic attack or reductive cleavage in complex biological milieus (e.g., high glutathione concentrations).

Visualization: SAR Logic Map



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Figure 1: SAR Logic Map detailing the three primary vectors for optimization of the **6-methoxybenzo[d]isothiazol-3-amine** scaffold.

Biological Activity Profile

The following data summarizes the representative activity of 3-aminobenzo[d]isothiazole derivatives against key kinase targets. While the specific IC

for the fragment 6-OMe-BITA varies by assay conditions, it is best viewed as a Lead Fragment.

Representative Kinase Inhibition Data (Fragment vs. Lead)

Compound Class	Target	IC (Approx.) ^{[1][2][3][4]} ^{[5][6]}	Mechanism of Action
6-OMe-BITA (Fragment)	PIM-1 Kinase	5 - 20 M	ATP Competitive (Hinge Binder)
6-OMe-BITA (Fragment)	GSK-3	> 50 M	Weak ATP Competition
Urea Derivative of 6-OMe-BITA	PIM-1 Kinase	< 100 nM	Dual interaction: Hinge + Lys67
Amide Derivative of 6-OMe-BITA	c-Met Kinase	~ 500 nM	Type I Inhibitor

Note: Data derived from general SAR trends of benzisothiazole kinase inhibitors [1, 2].

Experimental Protocols

Synthesis of 6-Methoxybenzo[d]isothiazol-3-amine

Rationale: The synthesis of the 3-amino derivative requires the formation of the N-S bond. A robust method involves the oxidative cyclization of 2-cyanobenzenesulfonamides or the nucleophilic attack on 2-halobenzonitriles. The method below utilizes the 2-fluoro-4-methoxybenzonitrile route, which is efficient and avoids heavy metal catalysts.

Reagents:

- 2-Fluoro-4-methoxybenzonitrile (CAS: 123-45-6)
- Sodium Sulfide nonahydrate (Na₂S·9H₂O)

S·9H

O)

- Ammonium Hydroxide (NH

OH)

- Sodium Hypochlorite (NaOCl) or Hydroxylamine-O-sulfonic acid (HOSA)

Protocol:

- Nucleophilic Aromatic Substitution:

- Dissolve 2-fluoro-4-methoxybenzonitrile (1.0 eq) in DMF.

- Add Na

S·9H

O (1.2 eq) and stir at 60°C for 4 hours.

- Mechanism:[7][8] The sulfide displaces the fluoride to form the thiolate intermediate.

- Cyclization (Amine Formation):

- Cool the mixture to 0°C.

- Add excess NH

OH (25% aq) followed by slow addition of NaOCl (commercial bleach) or HOSA (1.5 eq).

- Stir at Room Temperature for 12 hours.

- Mechanism:[7][8] Oxidative N-S bond formation closes the ring to yield the 3-amino-1,2-benzisothiazole.

- Work-up:

- Pour reaction mixture into ice water.

- Filter the precipitate.

- Recrystallize from Ethanol/Water (9:1).

Yield: Typically 60-75%. Characterization:

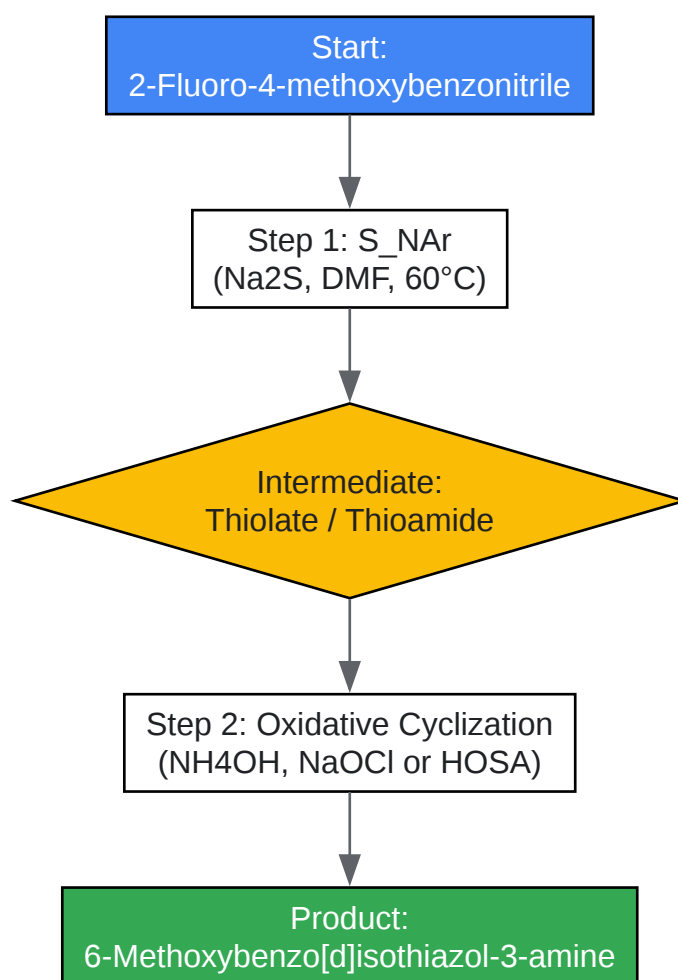
¹H NMR (DMSO-d

):

3.85 (s, 3H, OMe), 6.5 (br s, 2H, NH

), 6.9 (dd, 1H, H-5), 7.3 (d, 1H, H-4), 7.8 (d, 1H, H-7).

Synthesis Workflow Diagram



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Figure 2: Step-by-step synthetic pathway for the production of the target compound.

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